

Flutoprazepam safety profile side effects CNS depression

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Flutoprazepam

CAS No.: 25967-29-7

Cat. No.: S528226

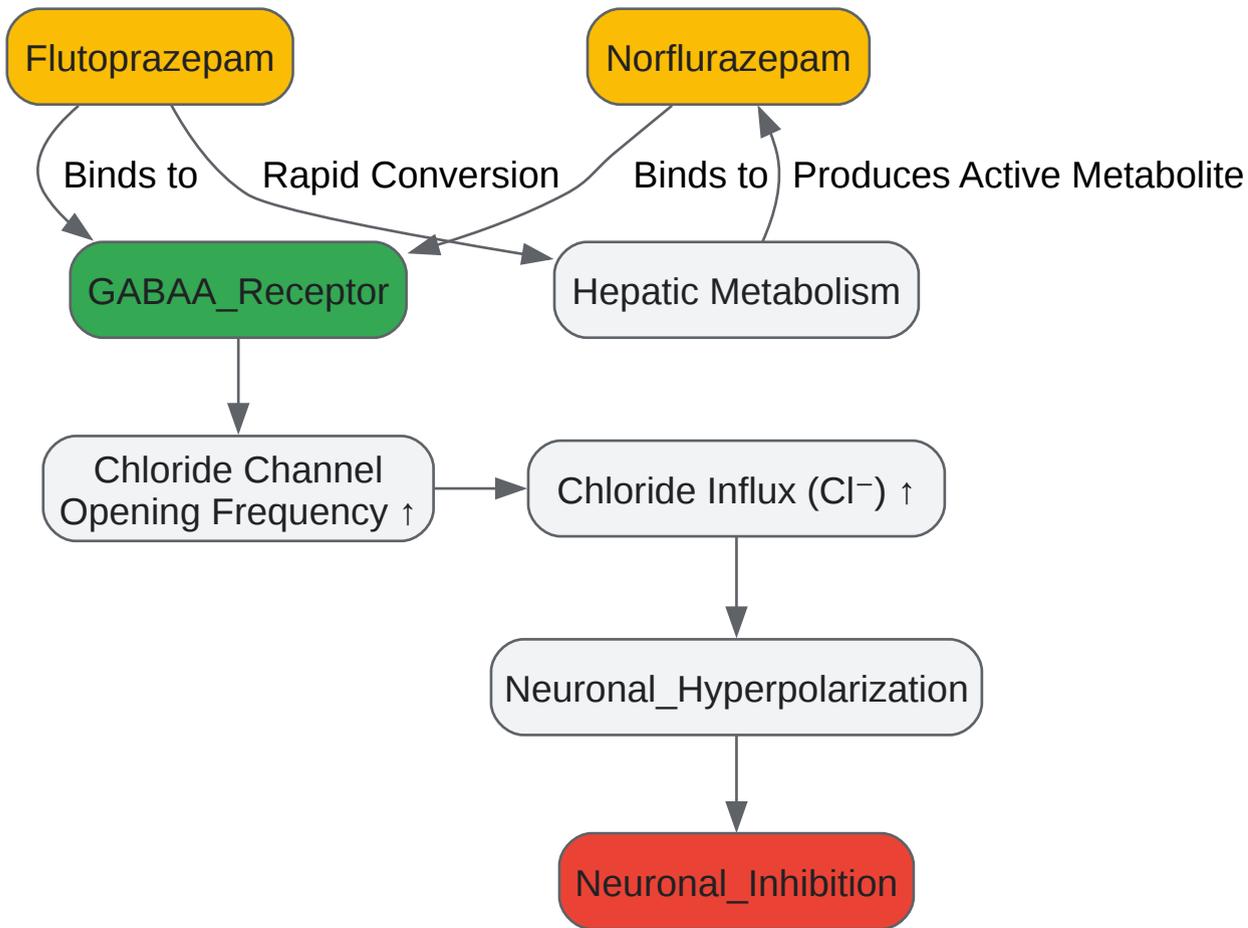
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Pharmacological Profile & Safety Overview

Flutoprazepam is a benzodiazepine with anxiolytic, sedative, muscle relaxant, and anticonvulsant properties. Its safety profile is closely tied to its mechanism of action and pharmacokinetics [1] [2].

- **Mechanism of Action:** Like other benzodiazepines, **flutoprazepam** potentiates the effect of **gamma-aminobutyric acid (GABA)**, the primary inhibitory neurotransmitter in the CNS. It binds to the GABA-A receptor at the interface of the α and γ subunits, increasing the receptor's affinity for GABA. This enhances chloride ion influx into neurons, leading to hyperpolarization and reduced neuronal excitability, which underlies its therapeutic and CNS depressant effects [1] [3].
- **Pharmacokinetics and Metabolite Activity:** A critical safety consideration is its metabolism. **Flutoprazepam** is rapidly converted to its active metabolite, **N-desalkylflurazepam (norflurazepam)** [4]. The parent drug becomes undetectable within hours, but the metabolite has a much longer average elimination half-life of **90 hours** and can be detected for up to 4 days [4]. This leads to prolonged effects and a risk of accumulation, especially with repeated dosing.

The following diagram illustrates the core mechanism of action and key metabolic pathway of **flutoprazepam**.



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Adverse Effects and CNS Depression Risks

The CNS depressant effects of **flutoprazepam** are responsible for both its therapeutic and adverse effects. The table below summarizes the primary safety concerns.

Effect Category	Specific Side Effects & Risks	Notes & High-Risk Populations
Common CNS Effects	Drowsiness, sedation, dizziness, lightheadedness, fatigue, muscle weakness [5] [2].	Often dose-dependent; can impair alertness the next day [5].

Effect Category	Specific Side Effects & Risks	Notes & High-Risk Populations
Cognitive & Motor Impairment	Memory impairment, concentration difficulties, confusion, ataxia (clumsiness/unsteadiness) [5] [3].	A major concern for the elderly, increasing fall risk [5].
Dependency & Withdrawal	Physical/psychological dependence [5]. Withdrawal: anxiety, agitation, insomnia, tremors, seizures [6].	Risk is higher with long-term use; must taper dose [5] [6].
Paradoxical Reactions	Increased anxiety, agitation, irritability, hallucinations [2].	Less common but can occur.
Respiratory Depression	Slow or stopped breathing [2].	Risk is significantly potentiated by concurrent use of alcohol, opioids, or other CNS depressants [2].
Other Considerations	Gastrointestinal issues (nausea, constipation) [5].	Can also cause mood changes, such as depression [5].

Research and Regulatory Context

- **Designer Benzodiazepine Concerns:** While **flutoprazepam** itself is a prescribed medication, its active metabolite, **norflurazepam (N-desalkylflurazepam)**, has been identified as an emerging designer benzodiazepine sold since 2016 [4]. This highlights the abuse potential of this class of drugs. The DEA has placed several synthetic benzodiazepines into Schedule I due to their public health risk [7].
- **Regulatory Status:** Norflurazepam is currently unregulated in most countries, though its parent compounds are often controlled under international treaties [4].

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To cite this document: Smolecule. [Flutoprazepam safety profile side effects CNS depression].

Smolecule, [2026]. [Online PDF]. Available at:

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